

# "Bis(4-methoxycarbonylphenyl) Terephthalate molecular weight and formula"

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## Compound of Interest

Compound Name:	Bis(4-methoxycarbonylphenyl) Terephthalate
Cat. No.:	B044951

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## Technical Data for Bis(4-methoxycarbonylphenyl) Terephthalate

This document provides the core physicochemical properties of **Bis(4-methoxycarbonylphenyl) Terephthalate**, a compound relevant to researchers in materials science and polymer chemistry. The following data has been compiled from reputable chemical databases.

### Molecular Formula and Weight

**Bis(4-methoxycarbonylphenyl) terephthalate** is a chemical compound with the molecular formula C<sub>24</sub>H<sub>18</sub>O<sub>8</sub>[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#). Its molecular weight is approximately 434.4 g/mol [\[1\]](#)[\[2\]](#)[\[4\]](#)[\[5\]](#).

A more precise molecular weight has been reported as 434.39492 g/mol [\[3\]](#). For most practical laboratory applications, the value of 434.40 g/mol is commonly used[\[2\]](#)[\[4\]](#).

The table below summarizes the key identifiers and molecular properties of this compound.

Parameter	Value
Chemical Name	Bis(4-methoxycarbonylphenyl) Terephthalate
Molecular Formula	C <sub>24</sub> H <sub>18</sub> O <sub>8</sub> <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	434.40 g/mol <a href="#">[2]</a> <a href="#">[4]</a>
CAS Number	99328-23-1 <a href="#">[2]</a>
Synonyms	Terephthalic Acid Bis[4-(methoxycarbonyl)phenyl] Ester, 1,4-Benzenedicarboxylic acid, bis[4-(methoxycarbonyl)phenyl] ester <a href="#">[1]</a>

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## References

- 1. Bis(4-methoxycarbonylphenyl) Terephthalate | C<sub>24</sub>H<sub>18</sub>O<sub>8</sub> | CID 13878968 - PubChem [pubchem.ncbi.nlm.nih.gov]
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